

Safe Disposal and Handling of CEP-28122: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CEP-28122

Cat. No.: B8037760

[Get Quote](#)

For research, scientific, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **CEP-28122**, a potent and selective ALK inhibitor. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **CEP-28122** is provided in the table below for easy reference.

Property	Value
Chemical Formula	C ₂₈ H ₃₅ ClN ₆ O ₃
Molecular Weight	539.06 g/mol [1]
CAS Number	1022958-60-6
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Room temperature for months, or -20°C for up to 3 years

Personal Protective Equipment (PPE)

Prior to handling **CEP-28122**, it is mandatory to be equipped with the appropriate personal protective equipment.

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)
- Hand Protection: Handle with gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[\[2\]](#) After handling, wash and dry hands thoroughly.[\[2\]](#)
- Body Protection: Wear fire/flammable resistant and impervious clothing.[\[2\]](#)
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator.[\[2\]](#)

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

- Ventilation: Always handle **CEP-28122** in a well-ventilated place.[\[2\]](#)
- Contact Avoidance: Avoid contact with skin and eyes.[\[2\]](#)
- Aerosol and Dust Prevention: Take measures to avoid the formation of dust and aerosols.[\[2\]](#)
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge steam.[\[2\]](#)
- Storage Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

Accidental Release Measures

In the event of a spill or accidental release, follow these steps to mitigate exposure and environmental contamination.

- Ensure Adequate Ventilation: Evacuate personnel to safe areas and ensure the area is well-ventilated.[2]
- Remove Ignition Sources: Eliminate all sources of ignition in the vicinity of the spill.[2]
- Containment: Prevent further spillage or leakage if it is safe to do so.[2] Do not let the chemical enter drains.[2]
- Cleanup: Collect and arrange for disposal.[2] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[2] Use spark-proof tools and explosion-proof equipment during cleanup.[2]
- Personal Protection: Use personal protective equipment, including chemical-impermeable gloves, during the cleanup process.[2]

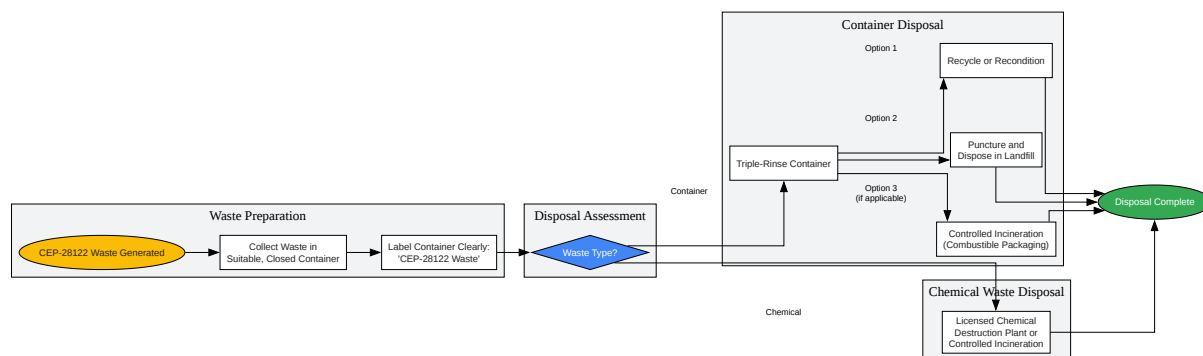
Disposal Procedures

The disposal of **CEP-28122** and its containers must be conducted in a manner that prevents environmental contamination and adheres to all applicable regulations.

- Chemical Waste: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Environmental Protection: Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2] Do not discharge to sewer systems.[2]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[2] Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[2] For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[2]

Experimental Workflow: CEP-28122 Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **CEP-28122** waste.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cep-28122 (alk) | C₂₈H₃₅CIN₆O₃ | CID 155805693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.in [chemicalbook.in]

- To cite this document: BenchChem. [Safe Disposal and Handling of CEP-28122: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8037760#cep-28122-proper-disposal-procedures\]](https://www.benchchem.com/product/b8037760#cep-28122-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com